

vinyl palmitate molecular weight and formula

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Compound of Interest

Compound Name: Vinyl palmitate

Cat. No.: B1583765

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Vinyl Palmitate: A Technical Guide

This guide provides an in-depth overview of **vinyl palmitate**, also known as hexadecanoic acid, ethenyl ester, tailored for researchers, scientists, and professionals in drug development. It covers the fundamental physicochemical properties, experimental protocols, and relevant biochemical context.

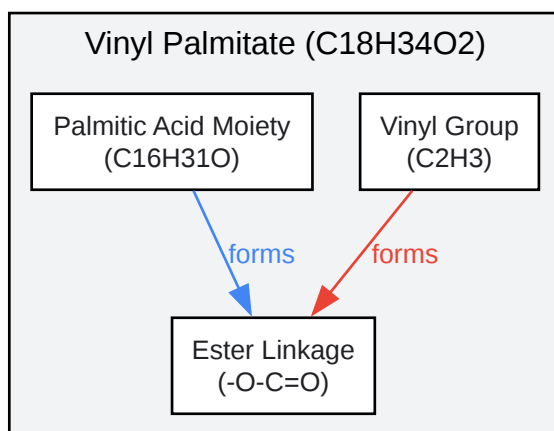
Core Physicochemical Data

Vinyl palmitate is the ester formed from palmitic acid and vinyl alcohol. Its properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₄ O ₂	[1] [2] [3] [4]
Molecular Weight	282.46 g/mol	[1] [2] [4]
CAS Number	693-38-9	[1] [2]
Melting Point	22 °C	[4] [5]
Boiling Point	354.6 °C at 760 mmHg	[4]
Density	0.871 g/cm ³	[4]

Molecular Structure and Composition

Vinyl palmitate is comprised of a saturated 16-carbon fatty acid (palmitic acid) linked to a vinyl group through an ester bond. This structure imparts both lipophilic and reactive characteristics to the molecule.



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Molecular Composition of **Vinyl Palmitate**

Experimental Protocols

The synthesis and analysis of **vinyl palmitate** are crucial for its application in research and development. Below are detailed methodologies for common experimental procedures.

Synthesis of Vinyl Palmitate via Transvinylation

This protocol describes the synthesis of **vinyl palmitate** from palmitic acid and vinyl acetate, a common and efficient method.

Materials:

- Palmitic acid
- Vinyl acetate (in excess, serves as both reactant and solvent)
- Palladium (II) acetate catalyst
- Sodium bicarbonate solution

- Anhydrous magnesium sulfate
- Hexane
- Ethyl acetate

Procedure:

- In a round-bottom flask, dissolve palmitic acid in an excess of vinyl acetate.
- Add a catalytic amount of Palladium (II) acetate.
- Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Neutralize the mixture by washing with a saturated sodium bicarbonate solution.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel, using a hexane-ethyl acetate gradient as the eluent, to yield pure **vinyl palmitate**.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard analytical technique to determine the purity and identity of **vinyl palmitate**.

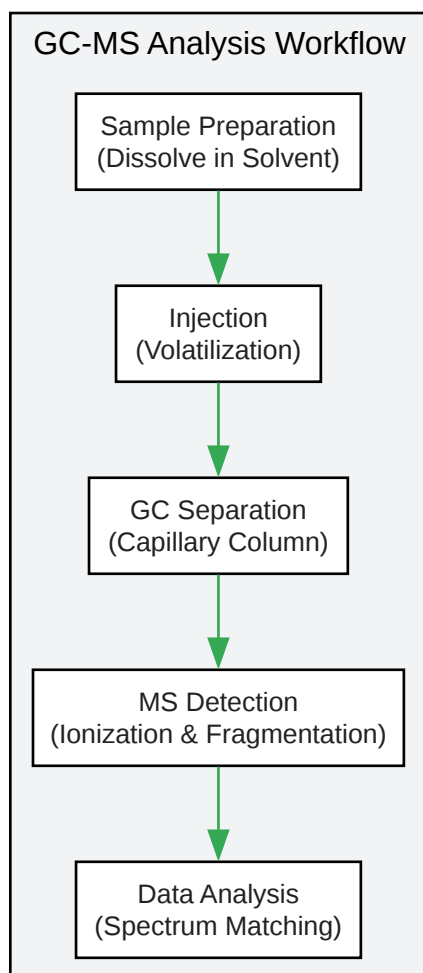
Instrumentation:

- Gas chromatograph equipped with a capillary column (e.g., DB-5ms).

- Mass spectrometer detector.

Procedure:

- Sample Preparation: Dissolve a small amount of **vinyl palmitate** in a suitable volatile solvent, such as hexane or dichloromethane.
- Injection: Inject a 1 μL aliquot of the sample solution into the GC inlet, which is heated to ensure rapid volatilization.
- Separation: The components of the sample are separated on the capillary column based on their boiling points and interactions with the stationary phase. A typical temperature program would be:
 - Initial temperature: 150°C, hold for 2 minutes.
 - Ramp: Increase to 250°C at a rate of 10°C/minute.
 - Final hold: Hold at 250°C for 10 minutes.
- Detection: As the separated components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of these fragments is detected.
- Data Analysis: The resulting mass spectrum is compared to a library of known spectra to confirm the identity of **vinyl palmitate**. The retention time from the gas chromatogram provides an indication of its purity.



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Workflow for GC-MS Analysis

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- To cite this document: BenchChem. [vinyl palmitate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583765#vinyl-palmitate-molecular-weight-and-formula]

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